Comprehensive Synthetic Guide: Ethyl 4-methylpyrimidine-2-carboxylate[1]

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Compound of Interest

Compound Name:	*Ethyl 4-methylpyrimidine-2-carboxylate*
CAS No.:	*1196156-62-3*
Cat. No.:	*B1510058*

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Executive Summary

Ethyl 4-methylpyrimidine-2-carboxylate (CAS: 16014-36-5) is a critical heterocyclic building block in medicinal chemistry, serving as a core scaffold for bioactive compounds targeting lactate dehydrogenase (LDH), receptor tyrosine kinases, and various inflammatory pathways.

This technical guide outlines two distinct, high-fidelity synthetic routes for its production. Route A (Functional Group Interconversion) is the recommended industrial "workhorse" strategy, utilizing the commodity chemical 2-chloro-4-methylpyrimidine. Route B (De Novo Cyclization) is a convergent strategy ideal for isotopic labeling or derivative library generation.

Retrosynthetic Analysis

The strategic disconnection of the target molecule reveals two primary pathways:

- C2-Functionalization: Exploiting the electron-deficient nature of the pyrimidine ring to introduce the carboxylate moiety via a nitrile intermediate.

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- Cyclocondensation: Constructing the pyrimidine ring from a C3-electrophile (1,3-dicarbonyl equivalent) and an N-C-N dinucleophile (amidine).

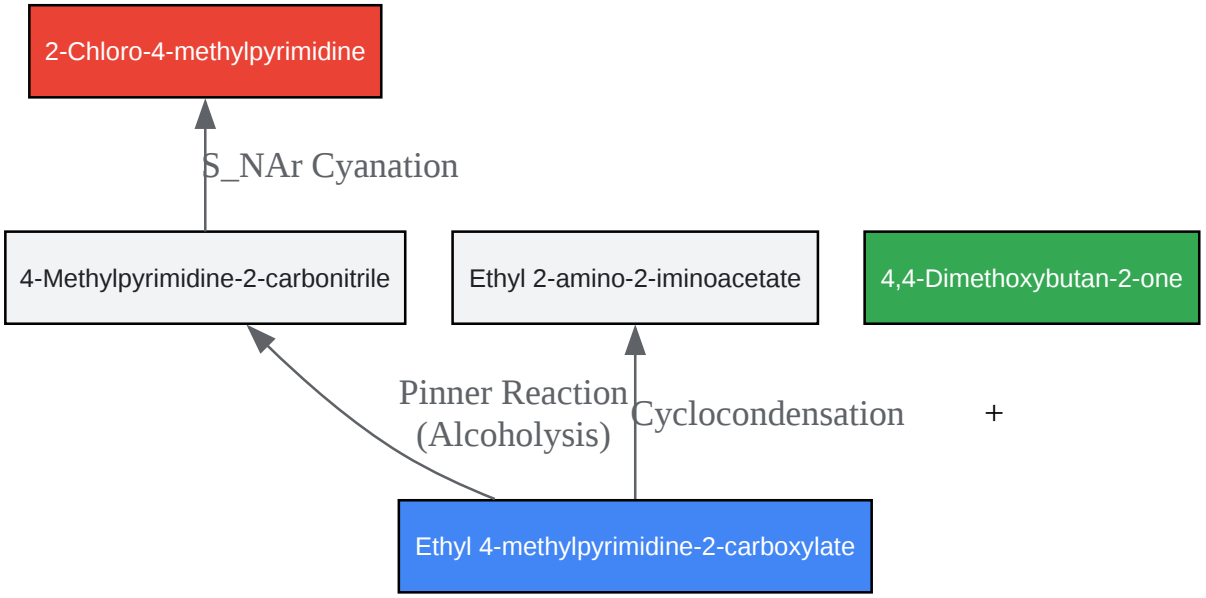

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Figure 1: Retrosynthetic disconnection showing the Functionalization (Left) and Cyclization (Right) pathways.

Route A: The Functionalization Strategy (Recommended)

This route is preferred for scalability and cost-efficiency. It leverages the high reactivity of the 2-position in pyrimidines toward nucleophilic aromatic substitution (

).

Phase 1: Cyanation of 2-Chloro-4-methylpyrimidine

Objective: Convert the 2-chloro group to a 2-cyano group. Mechanism: Nucleophilic Aromatic Substitution (

).

Reagents & Materials:

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- 2-Chloro-4-methylpyrimidine (1.0 equiv)
- Potassium Cyanide (KCN) (1.2 equiv) or Zinc Cyanide (

)
- DABCO (1,4-Diazabicyclo[2.2.2]octane) (0.1 equiv) - Catalyst
- Solvent: DMSO or DMF (Anhydrous)
- Temperature: 80–100 °C

Protocol:

- Setup: In a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 2-chloro-4-methylpyrimidine (100 mmol) in anhydrous DMSO (200 mL).
- Addition: Add DABCO (10 mmol) followed by powdered KCN (120 mmol). Caution: KCN is highly toxic. Work in a well-ventilated fume hood.
- Reaction: Heat the mixture to 90 °C under an inert atmosphere (

  or Ar) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1) or HPLC.[1][2][3]
- Workup: Cool to room temperature. Pour the reaction mixture into ice-water (500 mL) to precipitate the product.
- Extraction: Extract with Ethyl Acetate (

  mL). Wash combined organics with brine (

  mL), dry over

  , and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Hexane or purify via silica gel chromatography to yield 4-methylpyrimidine-2-carbonitrile.

Phase 2: Pinner Reaction (Ethanolysis)

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Objective: Convert the nitrile to the ethyl ester. Mechanism: Acid-catalyzed formation of an imidate intermediate followed by hydrolysis.

Reagents:

- 4-Methylpyrimidine-2-carbonitrile (from Phase 1)
- Ethanol (Absolute, anhydrous)
- HCl gas (generated in situ or from cylinder)
- Water[3][4]

Protocol:

- Imidate Formation: Dissolve the nitrile (50 mmol) in absolute ethanol (100 mL) in a two-neck flask. Cool to 0 °C in an ice bath.
- Saturation: Bubble dry HCl gas through the solution for 30–60 minutes until saturation. Seal the flask and store at 0–4 °C for 12–24 hours. A precipitate (imidate hydrochloride) may form. [5]
- Hydrolysis: Carefully add water (20 mL) to the reaction mixture. Stir at room temperature for 2–4 hours. This hydrolyzes the intermediate imidate to the ester.
- Neutralization: Carefully neutralize the solution with saturated

  solution to pH ~7–8.
- Isolation: Extract with Dichloromethane (DCM) (

  mL). Dry over

  and concentrate.
- Final Purification: Distillation under reduced pressure or column chromatography (EtOAc/Hexane) yields **Ethyl 4-methylpyrimidine-2-carboxylate**.

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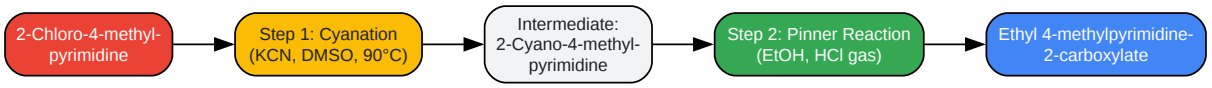

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Figure 2: Step-by-step workflow for the Functionalization Route (Route A).

Route B: The Cyclization Strategy (Alternative)

This route constructs the pyrimidine ring de novo. It is particularly useful if the 2-chloro precursor is unavailable or if specific isotopic labeling is required on the ring carbons.

Reagents:

- Component A (Amidine): Ethyl 2-amino-2-iminoacetate hydrochloride (Ethyl carbamimidoylformate HCl).
  - Note: Can be prepared from Ethyl cyanoformate + EtOH + HCl.
- Component B (Electrophile): 4,4-Dimethoxybutan-2-one (Acetylacetaldehyde dimethyl acetal).
- Base: Sodium Ethoxide (NaOEt) in Ethanol.

Protocol:

- Activation: In a dry flask, dissolve Sodium metal (1.1 equiv) in absolute Ethanol to generate NaOEt.
- Condensation: Add Ethyl 2-amino-2-iminoacetate HCl (1.0 equiv) to the NaOEt solution. Stir for 15 minutes to liberate the free base amidine.
- Cyclization: Add 4,4-dimethoxybutan-2-one (1.0 equiv) dropwise.
- Reflux: Heat the mixture to reflux (78 °C) for 6–12 hours. The acetal hydrolyzes in situ (or can be pre-hydrolyzed with dilute acid) to the aldehyde/ketone, which condenses with the amidine.

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- Workup: Evaporate ethanol. Resuspend residue in water and extract with EtOAc.
- Aromatization: The initial product may be a dihydropyrimidine. If so, oxidation (e.g., with DDQ or

) may be required, although the leaving groups usually drive spontaneous aromatization in this specific substrate class.

Analytical Data & Characterization

To validate the synthesis, the following spectroscopic signatures must be confirmed:

Technique	Expected Signal	Assignment
1H NMR (CDCl3)	1.45 (t, 3H)	Ester
	2.65 (s, 3H)	Pyrimidine
	4.50 (q, 2H)	Ester
	7.35 (d, 1H)	Pyrimidine
	8.75 (d, 1H)	Pyrimidine
13C NMR	~164 ppm	Carbonyl ( )
	~158 ppm	Pyrimidine
	~168 ppm	Pyrimidine
MS (ESI)	m/z 167.1 [M+H]+	Molecular Ion

Safety & Handling

- Cyanide Hazard: Route A involves KCN. Never allow contact with acid during the cyanation step to prevent HCN gas evolution. Treat all cyanide waste with bleach (sodium hypochlorite)

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before disposal.

- HCl Gas: The Pinner reaction requires anhydrous HCl.[5][6] Use a proper gas trap and work in a fume hood to avoid inhalation of corrosive fumes.

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